

# "2-(Benzyloxy)isonicotinic acid" molecular structure and weight

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## Compound of Interest

Compound Name: 2-(Benzyloxy)isonicotinic acid

Cat. No.: B1291896

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## In-Depth Technical Guide: 2-(Benzyloxy)isonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **2-(Benzyloxy)isonicotinic acid**, a compound of interest in various research and development applications.

## Core Molecular Data

The fundamental molecular properties of **2-(Benzyloxy)isonicotinic acid** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>3</sub>	[1][2][3]
Molecular Weight	229.23 g/mol	[1][2][4]
IUPAC Name	2-(phenylmethoxy)pyridine-4-carboxylic acid	[2]
CAS Number	467236-25-5	[1][4]
SMILES	C1=CC=C(C=C1)COC2=NC=CC(=C2)C(=O)O	[2]

## Molecular Structure Visualization

The two-dimensional chemical structure of **2-(Benzyloxy)isonicotinic acid** is depicted below. This visualization clarifies the atomic connectivity and the arrangement of the benzyloxy and isonicotinic acid moieties.

Caption: Molecular structure of **2-(Benzyloxy)isonicotinic acid**.

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## References

- 1. 467236-25-5|2-(Benzyloxy)isonicotinic acid|BLD Pharm [bldpharm.com]
- 2. 2-(Benzyloxy)pyridine-4-carboxylic acid | C<sub>13</sub>H<sub>11</sub>NO<sub>3</sub> | CID 22926272 - PubChem [pubchem.ncbi.nlm.nih.gov]
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